

# 2-Nitro-4-(trifluoromethyl)benzonitrile material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name:	2-Nitro-4-(trifluoromethyl)benzonitrile
Cat. No.:	B1329358

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## Technical Support Center: 2-Nitro-4-(trifluoromethyl)benzonitrile

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-Nitro-4-(trifluoromethyl)benzonitrile**. The following information is compiled from material safety data sheets (MSDS) to ensure safe handling and address potential experimental challenges.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **2-Nitro-4-(trifluoromethyl)benzonitrile**?

**A1:** **2-Nitro-4-(trifluoromethyl)benzonitrile** is a hazardous substance that poses several risks. It is harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#) It causes skin irritation and serious eye irritation.[\[1\]](#)[\[2\]](#) Additionally, it may cause respiratory irritation.[\[1\]](#)

**Q2:** What are the key physical and chemical properties of this compound?

**A2:** Understanding the physical and chemical properties is crucial for safe handling and experimental design.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	216.12 g/mol	
Appearance	Solid	
Melting Point	44-47 °C	
Boiling Point	156-158 °C at 18 mmHg	
Flash Point	113 °C (235.4 °F) - closed cup	

Q3: What are the recommended storage conditions for **2-Nitro-4-(trifluoromethyl)benzonitrile**?

A3: Proper storage is essential to maintain the chemical's integrity and prevent accidents. Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#) Keep it away from incompatible materials and foodstuff containers.[\[1\]](#) Protect containers from physical damage and check regularly for leaks.[\[1\]](#)

Q4: What should I do in case of a spill?

A4: In the event of a spill, it is important to follow established safety protocols to minimize exposure and contamination.

- Minor Spills: Remove all ignition sources.[\[1\]](#) Clean up spills immediately, avoiding contact with skin and eyes.[\[1\]](#) Use dry clean-up procedures and avoid generating dust.[\[1\]](#) Place the spilled material into a suitable, labeled container for waste disposal.[\[1\]](#)
- Major Spills: Clear the area of all personnel and move upwind.[\[1\]](#) Alert the fire brigade and inform them of the location and nature of the hazard.[\[1\]](#) Wear breathing apparatus and protective gloves.[\[1\]](#) Prevent the spillage from entering drains or water courses.[\[1\]](#)

## Troubleshooting Guides

Problem: I am experiencing eye or skin irritation during my experiment.

Solution:

- Immediate Action: If the substance comes into contact with your eyes, rinse cautiously with water for several minutes.[\[1\]](#)[\[2\]](#) If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.[\[1\]](#)[\[2\]](#) For skin contact, immediately remove all contaminated clothing and flush the skin and hair with running water.[\[1\]](#)
- Seek Medical Attention: If eye or skin irritation persists, seek medical advice.[\[1\]](#)[\[2\]](#)
- Review Your Personal Protective Equipment (PPE): Ensure you are using the appropriate PPE. This includes wearing protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#) Refer to the detailed PPE guide below.

Problem: I am concerned about inhaling dust particles while weighing the compound.

Solution:

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#) This will help to minimize the concentration of airborne particles.
- Respiratory Protection: If you are working outside of a fume hood or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#) A dust mask of type N95 (US) is also recommended.
- Safe Handling Practices: Avoid breathing dust and fumes.[\[1\]](#)[\[4\]](#) Use good occupational work practices, such as keeping containers securely sealed when not in use and avoiding actions that generate dust.[\[1\]](#)

## Experimental Protocols & Safety Workflows

### Standard Handling Protocol

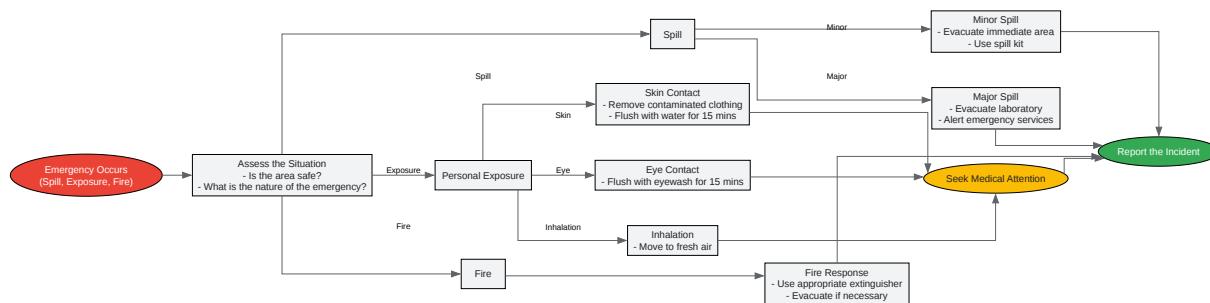
This protocol outlines the essential steps for safely handling **2-Nitro-4-(trifluoromethyl)benzonitrile** in a laboratory setting.

- Preparation: Before starting any work, ensure you have read and understood the Material Safety Data Sheet (MSDS). Your workspace should be clean and uncluttered.

- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, safety goggles with side shields, and chemical-resistant gloves. For procedures with a higher risk of exposure, a face shield and respiratory protection may be necessary.
- Weighing and Transfer: Conduct all weighing and transfer operations within a certified chemical fume hood to prevent inhalation of dust.
- Reaction Setup: Ensure all glassware is properly secured and the reaction is set up in a way that minimizes the risk of spills or splashes.
- Post-Experiment: Clean the work area thoroughly. Decontaminate any equipment that has come into contact with the chemical. Dispose of waste in a properly labeled hazardous waste container.
- Hygiene: Wash your hands thoroughly with soap and water after handling the chemical, even if you were wearing gloves.[\[1\]](#) Do not eat, drink, or smoke in the laboratory.[\[1\]](#)[\[2\]](#)

## Emergency Response Workflow

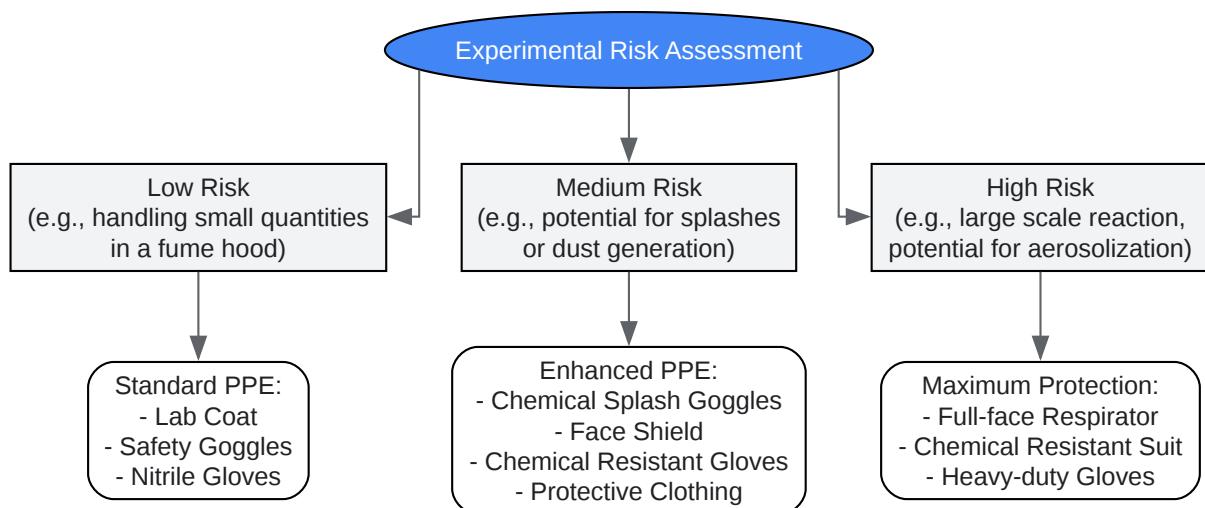
The following diagram illustrates the logical steps to take in an emergency situation involving **2-Nitro-4-(trifluoromethyl)benzonitrile**.

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Caption: Emergency response workflow for incidents involving **2-Nitro-4-(trifluoromethyl)benzonitrile**.

## Personal Protective Equipment (PPE) Selection Guide

This diagram helps in selecting the appropriate level of PPE based on the experimental risk.

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Caption: Guide for selecting appropriate Personal Protective Equipment (PPE) based on risk level.

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